

Literature comparison of reported yields for 2-Cyclopropyl-6-methyl-benzaldehyde

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Compound of Interest

Compound Name: 2-Cyclopropyl-6-methyl-benzaldehyde

Cat. No.: B8272139

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Comparative Guide to the Synthesis of 2-Cyclopropyl-6-methyl-benzaldehyde

For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative analysis of plausible synthetic routes for the preparation of **2-Cyclopropyl-6-methyl-benzaldehyde**. As there are no direct reports on the synthesis of this specific compound in the reviewed literature, this document outlines two potential synthetic pathways. The yields and protocols are based on analogous transformations reported for structurally similar compounds.

Introduction

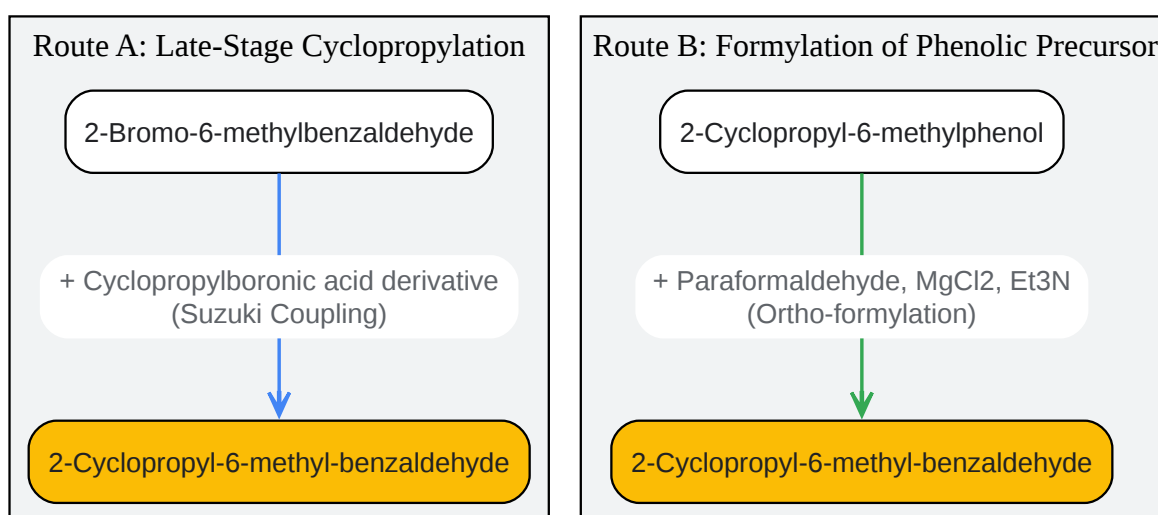
2-Cyclopropyl-6-methyl-benzaldehyde is a substituted aromatic aldehyde with potential applications in medicinal chemistry and materials science. The presence of a sterically demanding cyclopropyl group ortho to the aldehyde functionality presents a unique synthetic challenge. This guide evaluates two logical synthetic strategies, providing a basis for experimental investigation.

Proposed Synthetic Pathways

Two primary retrosynthetic approaches have been identified:

- Route A: Late-Stage Cyclopropylation. This pathway involves the formation of the benzaldehyde core first, followed by the introduction of the cyclopropyl group via a cross-coupling reaction.
- Route B: Formylation of a Phenolic Precursor. This route commences with the commercially available 2-Cyclopropyl-6-methylphenol, which is then converted to the target aldehyde.

A graphical representation of these proposed routes is provided below.



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